

# Best practices for handling and storing E235 Natamycin powder

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## Compound of Interest

Compound Name: E235

Cat. No.: B15583110

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## Technical Support Center: E235 Natamycin

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling, storing, and utilizing **E235** Natamycin powder in a laboratory setting.

## Frequently Asked Questions (FAQs)

Q1: What is **E235** Natamycin and what is its primary mechanism of action?

A1: Natamycin (also known as pimaricin) is a naturally occurring polyene macrolide antifungal compound produced by the fermentation of *Streptomyces natalensis*.<sup>[1][2]</sup> Its primary mechanism of action involves binding specifically and irreversibly to ergosterol, a critical component of fungal cell membranes.<sup>[3][4]</sup> Unlike some other polyene antifungals, Natamycin inhibits fungal growth without causing membrane permeabilization, which contributes to its low toxicity profile in mammalian cells that contain cholesterol instead of ergosterol.<sup>[4][5]</sup>

Q2: What are the recommended storage conditions for Natamycin powder and its solutions?

A2: Proper storage is crucial to maintain the stability and efficacy of Natamycin.

- Powder: Store Natamycin powder in a cool, dry, and dark place, protected from light and moisture.<sup>[1][6]</sup> The recommended temperature is typically between 2-8°C<sup>[5]</sup> or below 25°C<sup>[1]</sup>. The shelf life in unopened packaging is around 24 months.<sup>[1]</sup>

- **Stock Solutions:** For stock solutions prepared in solvents like DMSO, it is best to store them in small aliquots at -20°C and protect them from light.<sup>[5]</sup> It is important to avoid repeated freeze-thaw cycles.<sup>[4][5]</sup>
- **Aqueous Suspensions:** Aqueous solutions (suspensions) are relatively stable for up to 14 days when stored in the dark at 4°C.<sup>[7][8]</sup>

Q3: In which solvents is Natamycin soluble?

A3: Natamycin has very low solubility in water (approximately 40-50 µg/mL).<sup>[4][7][9]</sup> It is soluble in certain organic solvents, with dimethyl sulfoxide (DMSO) and methanol being commonly used in laboratory settings.<sup>[5][10]</sup> Its solubility in aqueous solutions can be enhanced by using co-solvents like methanol or by encapsulation in cyclodextrins.<sup>[7]</sup>

Q4: What personal protective equipment (PPE) should be used when handling Natamycin powder?

A4: When handling Natamycin powder, it is important to use appropriate personal protective equipment to ensure safety. This includes:

- **Eye/Face Protection:** Wear tightly fitting safety goggles or glasses with side-shields.<sup>[11]</sup>
- **Skin Protection:** Handle with gloves and wear impervious clothing.<sup>[11]</sup>
- **Respiratory Protection:** If exposure limits are exceeded or if dust is generated, use a full-face respirator.<sup>[11]</sup>
- **General Hygiene:** Handle in accordance with good industrial hygiene and safety practices. Ensure adequate ventilation.<sup>[11][12]</sup>

## Data Presentation

Table 1: Solubility of Natamycin in Various Solvents

Solvent	Solubility	pH	Temperature	Reference
Water	~30-50 µg/mL	Neutral	20-25°C	<a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[13]</a>
Methanol	0.3%	-	-	<a href="#">[13]</a>
Ethanol	40 ppm	-	-	<a href="#">[13]</a> <a href="#">[14]</a>
75% Aqueous Methanol	Highest Solubility Reported	2.0	30°C	<a href="#">[7]</a> <a href="#">[10]</a>
Dimethylformamide (DMF) / Water (20:80)	Forms a 1% w/v solution	5.5 - 7.5	-	<a href="#">[11]</a>
Glacial Acetic Acid	Soluble	-	-	<a href="#">[1]</a>

Table 2: Stability of Natamycin under Different Conditions

Condition	Effect on Stability	Details	Reference
pH	Stable in a wide range	Very stable between pH 4 and 7. Less stable below pH 3 and above pH 9.	[9][15]
Light (UV/Fluorescent)	Degradation	An aqueous solution (20 mg/L) was completely degraded after 24 hours of exposure to 1000 lx fluorescent light at 4°C.	[7]
Temperature (Powder)	Stable at room temp for years	Can withstand heating up to 100°C for several hours with minimal degradation. Complete inactivation observed at 121°C for 30 minutes.	[7][15]
Temperature (Aqueous)	Stable at 50°C for days	A neutral aqueous suspension can tolerate 50°C for several days and boiling for a short time.	[15]
Oxidants (e.g., H <sub>2</sub> O <sub>2</sub> )	Degradation	A 50 ppm solution showed 24.13% degradation after 4 hours of exposure to hydrogen peroxide.	[7]

## Experimental Protocols

### Protocol 1: Preparation of a Natamycin Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of Natamycin in DMSO, commonly used for cell culture and antifungal assays.

- Materials:
  - Natamycin powder (**E235**)
  - Dimethyl sulfoxide (DMSO), sterile
  - Sterile microcentrifuge tubes or vials
  - Calibrated scale and appropriate weighing tools
  - Vortex mixer
- Procedure:
  1. Under sterile conditions (e.g., in a laminar flow hood), weigh the desired amount of Natamycin powder.
  2. Calculate the required volume of DMSO to achieve a final concentration of 10 mg/mL. For example, for 10 mg of Natamycin, add 1 mL of DMSO.
  3. Add the DMSO to the vial containing the Natamycin powder.
  4. Vortex the solution thoroughly until the powder is fully dissolved. Gentle warming in a 37°C water bath may aid dissolution, but avoid overheating.
  5. Once dissolved, filter-sterilize the stock solution using a 0.22 µm syringe filter if required for your application (e.g., cell culture).
  6. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to prevent contamination and minimize freeze-thaw cycles.
  7. Store the aliquots at -20°C, protected from light.[\[5\]](#)

## Protocol 2: Antifungal Susceptibility Testing (Agar Diffusion Assay)

This protocol provides a general method for assessing the antifungal activity of Natamycin against a specific fungal strain.

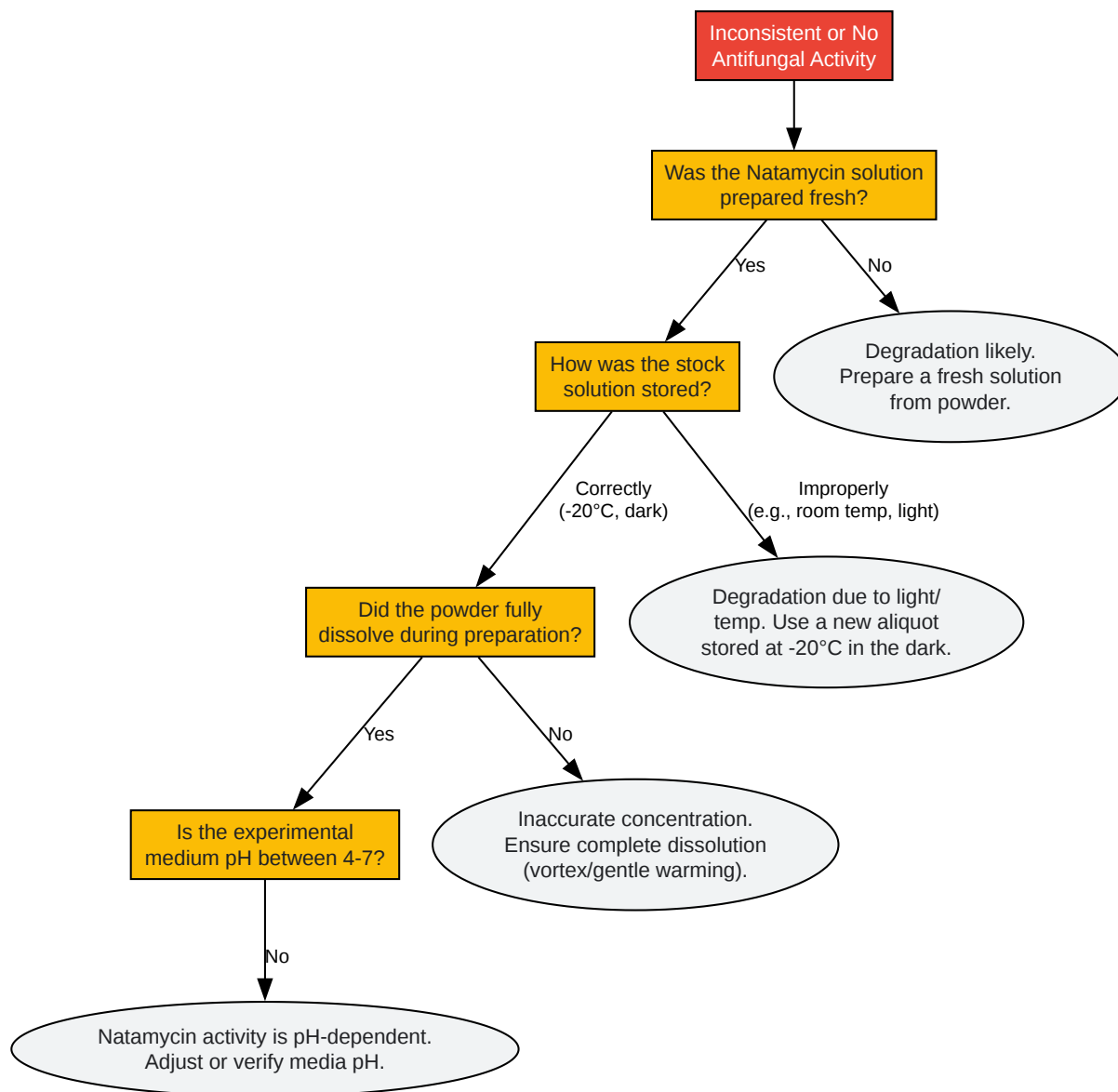
- Materials:
  - Fungal strain of interest
  - Appropriate agar medium (e.g., Sabouraud Dextrose Agar)
  - Sterile Petri dishes
  - Natamycin stock solution (prepared as in Protocol 1)
  - Sterile paper discs (6 mm diameter)
  - Sterile swabs
  - Incubator
- Procedure:
  1. Prepare Inoculum: Grow the fungal strain in a suitable liquid medium. Adjust the concentration of the fungal spore suspension to a standardized level (e.g., using a spectrophotometer or hemocytometer).
  2. Inoculate Plates: Dip a sterile swab into the fungal suspension and spread it evenly over the entire surface of the agar plate to create a lawn of growth.
  3. Apply Discs: Aseptically place sterile paper discs onto the surface of the inoculated agar plates.
  4. Add Natamycin: Pipette a known volume (e.g., 10  $\mu$ L) of the Natamycin stock solution (or a dilution thereof) onto a disc. Use a solvent control (e.g., DMSO) on a separate disc.

5. Incubation: Incubate the plates at a suitable temperature for fungal growth (e.g., 25-30°C) for a specified period (e.g., 24-72 hours).
6. Measurement: After incubation, measure the diameter of the clear zone of inhibition around the Natamycin disc where no fungal growth is observed. A larger diameter indicates greater antifungal activity.[\[16\]](#)

## Troubleshooting Guides

### Problem 1: Inconsistent or No Antifungal Activity Observed in Experiments.

This is a common issue that can arise from several factors related to the compound's stability and handling.



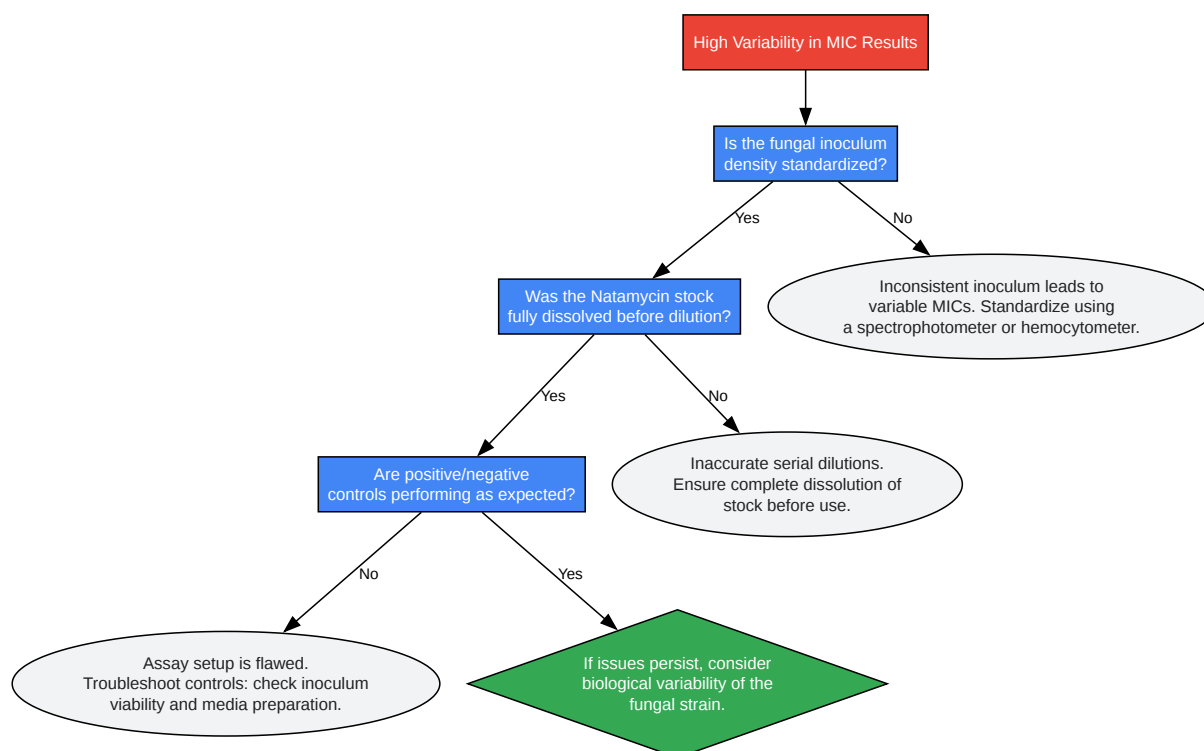
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Caption: Troubleshooting flowchart for inconsistent Natamycin activity.

Problem 2: High Variability in Minimum Inhibitory Concentration (MIC) Assays.



Variability in MIC values can invalidate results and make data interpretation difficult.



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Caption: Decision tree for troubleshooting variable MIC results.

Problem 3: Fungal Contamination Persists in Cell Culture Despite Using Natamycin.

This could be due to insufficient concentration, degradation, or the presence of a resistant fungal strain.

- **Verify Concentration:** Ensure the final concentration in the culture medium is appropriate (e.g., a starting point of 5 µg/mL can be tested).[5]
- **Check for Degradation:** Natamycin is sensitive to light. Ensure culture flasks and plates are kept in the dark as much as possible (e.g., in the incubator).[5] Prepare fresh Natamycin-containing medium every 3-4 days.[5]
- **Rule out Bacterial Contamination:** Natamycin has no effect on bacteria.[9] Confirm the identity of the contaminant. If it is bacterial, a suitable antibiotic will be needed.
- **Consider Resistance:** While rare, some fungal strains may exhibit resistance. If contamination persists, consider testing a higher concentration of Natamycin or using a different antifungal agent.[4]

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